

Improving solubility of Pipazethate hydrochloride in aqueous solutions

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Compound of Interest

Compound Name: Pipazethate Hydrochloride

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Technical Support Center: Pipazethate Hydrochloride Solubility

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Pipazethate hydrochloride**. The information below addresses common challenges related to its solubility in aqueous solutions.

Physicochemical Properties of Pipazethate Hydrochloride

A clear understanding of the physicochemical properties of **Pipazethate hydrochloride** is essential for troubleshooting solubility issues.



Property	Value	Source
Chemical Formula	C21H25N3O3S·HCl	[1]
Molecular Weight	435.97 g/mol	[2]
Appearance	White to off-white crystalline powder	[1]
General Solubility	Soluble in water and methanol. Practically insoluble in acetone and petroleum ether.	[2]
Reported Aqueous Solubility	1 mg/mL (requires sonication and warming)	[3]

Frequently Asked Questions (FAQs)

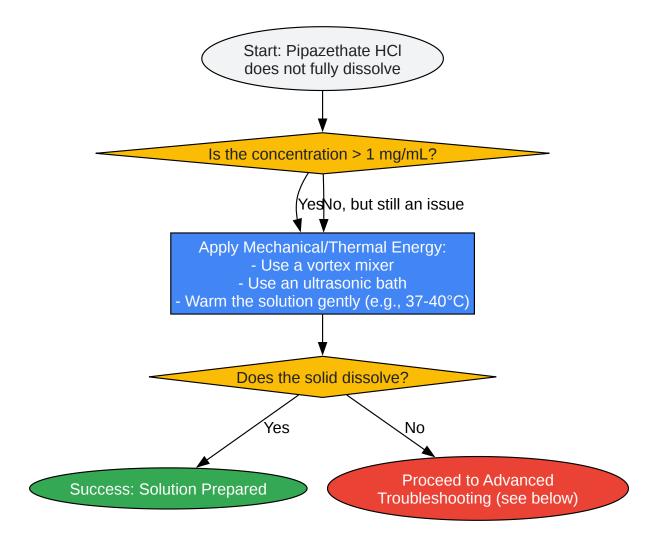
Q1: What is the expected aqueous solubility of Pipazethate hydrochloride?

Pipazethate hydrochloride is generally described as being soluble in water.[1][2] However, its practical solubility can be limited, with one source indicating a solubility of approximately 1 mg/mL in water, which requires both ultrasonic treatment and warming to achieve.[3] For routine applications, preparing a stock solution of 1 mg/mL (100 mg in 100 mL of water) is a common practice.[4] If you require higher concentrations, you may encounter dissolution challenges.

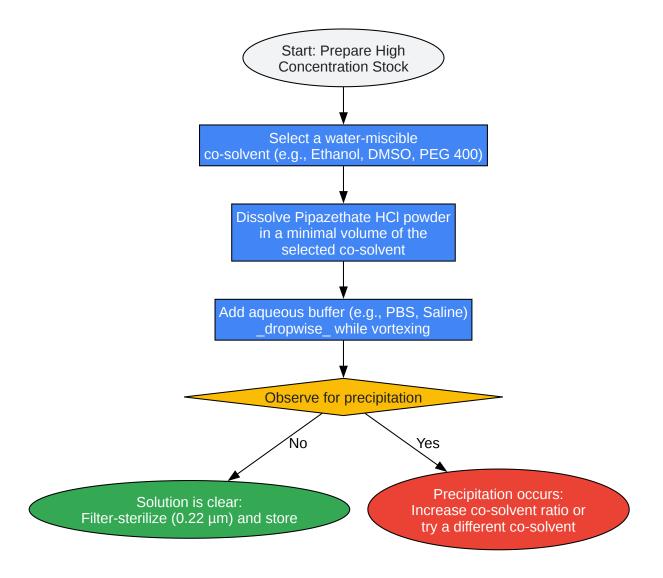
Q2: I'm having trouble dissolving **Pipazethate hydrochloride**. What are the initial troubleshooting steps?

Difficulty in dissolving the compound is a common issue, especially at higher concentrations. Follow this initial troubleshooting workflow:

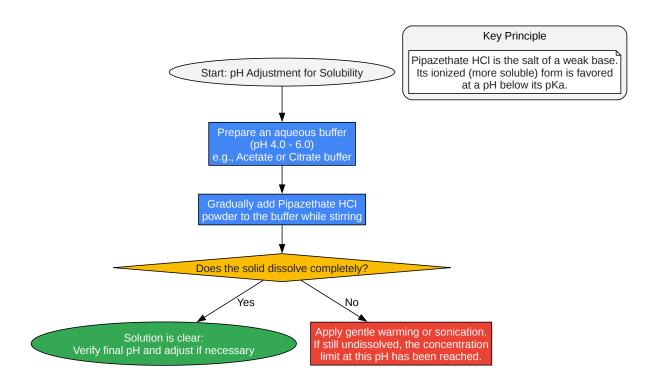












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References

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- 2. Pipazethate [drugfuture.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. bu.edu.eg [bu.edu.eg]
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